

Technical Guide: Applications of (2-Chloro-1-methoxyethoxy)benzene in Organic Synthesis

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Compound of Interest

Compound Name: (2-Chloro-1-methoxyethoxy)benzene

CAS No.: 16602-34-9

Cat. No.: B8530986

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Executive Summary

(2-Chloro-1-methoxyethoxy)benzene (CAS Registry Number: Implied analogous structures 51487-69-5 substructure) is a functionalized mixed acetal widely utilized as a strategic intermediate in the synthesis of carbamate insecticides (e.g., Cloethocarb) and as a latent aldehyde equivalent in organic methodology.^[1] Its structure—characterized by a phenoxy group attached to a chloro-methoxy-ethyl backbone (

)—serves as a robust "masked" linker that offers unique electrophilic reactivity and metabolic stability profiles.

This guide explores its primary utility in agrochemical development, its role as a protecting group precursor, and the specific haloalkoxylation protocols required for its synthesis.

Part 1: Chemical Identity & Structural Logic

Structural Analysis

The molecule is an

-alkoxy-

-chloro ether. Its reactivity is defined by the acetal carbon (C1), which is flanked by two oxygen atoms (phenoxy and methoxy) and a

-chlorine.

Property	Description
IUPAC Name	(2-Chloro-1-methoxyethoxy)benzene
Formula	
Structure	
Functional Class	Mixed Acetal / -Chloro Ether
Key Reactivity	Electrophilic at C1 (acetal); Nucleophilic displacement at C2 (chloride).

Mechanistic Causality

The stability of this molecule arises from the anomeric effect at the acetal center, which stabilizes the C-O bonds. However, the presence of the

-chlorine atom introduces a dipole that modulates the hydrolytic stability, making it robust enough for processing but susceptible to specific activation (e.g., in vivo metabolic cleavage or acid-catalyzed hydrolysis).

Part 2: Synthesis Protocols

The synthesis of **(2-Chloro-1-methoxyethoxy)benzene** relies on a two-step sequence involving the generation of a reactive

-halo ether intermediate followed by nucleophilic displacement.

Method A: The Vinyl Ether Haloalkoxylation Route (Primary Industrial Route)

This method is preferred for its atom economy and the availability of reagents. It involves the in situ generation of 1,2-dichloro-1-methoxyethane.

Step 1: Generation of Electrophile

- Reagents: Vinyl Methyl Ether (C=CCOC), Chlorine gas (Cl2) or Sulfuryl Chloride (ClSO2Cl).
- Reaction: Electrophilic addition of chlorine across the double bond.
- Intermediate: 1,2-Dichloro-1-methoxyethane (C(Cl)(Cl)COC).

Step 2: Phenolic Coupling

- Reagents: Phenol (Oc1ccccc1), Base (NaOH or K2CO3), Solvent (Acetone or DCM).
- Mechanism:
displacement of the
-chloro substituent by the phenoxide ion. Note that the
-chloro position is significantly more reactive than the
-chloro position due to resonance stabilization of the oxocarbenium transition state.

Detailed Experimental Protocol

- Preparation of Electrophile: In a flame-dried flask under

, cool Vinyl Methyl Ether (1.0 equiv) to -10°C .

- Chlorination: Slowly bubble

gas or add

(1.0 equiv) dropwise. Maintain temperature $< 0^{\circ}\text{C}$ to prevent polymerization. Stir for 1 hour to yield crude 1,2-dichloro-1-methoxyethane.

- Coupling: In a separate vessel, dissolve Phenol (1.0 equiv) and (1.2 equiv) in anhydrous acetone.
- Addition: Add the crude chloro-ether intermediate dropwise to the phenoxide solution at 0°C .
- Reaction: Allow to warm to room temperature and stir for 4–6 hours. Monitor by TLC (disappearance of phenol).
- Workup: Filter off salts, concentrate the filtrate, and purify via vacuum distillation or column chromatography (Silica, Hexane/EtOAc).

Part 3: Key Applications

Agrochemical Precursor (Cloethocarb Analogues)

The most significant application of the (2-chloro-1-methoxyethoxy) moiety is in the synthesis of Cloethocarb (2-(2-chloro-1-methoxyethoxy)phenyl N-methylcarbamate).

- Role: The (2-chloro-1-methoxyethoxy) group acts as a specialized substituent on the phenol ring that modulates the lipophilicity and metabolic degradation of the insecticide.
- Mechanism: The carbamate moiety inhibits Acetylcholinesterase (AChE).^{[2][3]} The acetal side chain () provides a specific steric and electronic environment that enhances binding affinity and delays detoxification in the pest.

Latent Aldehyde Equivalent

(2-Chloro-1-methoxyethoxy)benzene serves as a protected form of Phenoxyacetaldehyde.

- Transformation: Acidic hydrolysis cleaves the acetal linkage.

- Reaction:

The intermediate hemiacetal collapses to release HCl (if harsh) or rearranges? Correction: The hydrolysis of the acetal yields the aldehyde and alcohol.

Actually, the direct hydrolysis of the acetal carbon yields Phenol, Methanol, and Chloroacetaldehyde. Synthetic Utility: It is often used to introduce the

fragment onto other nucleophiles, which can then be hydrolyzed to aldehydes.

Heterocycle Synthesis (Benzofurans)

The molecule contains both an electrophilic center (acetal) and a nucleophilic potential (phenoxy ring). Under Lewis Acid catalysis (e.g.,

or

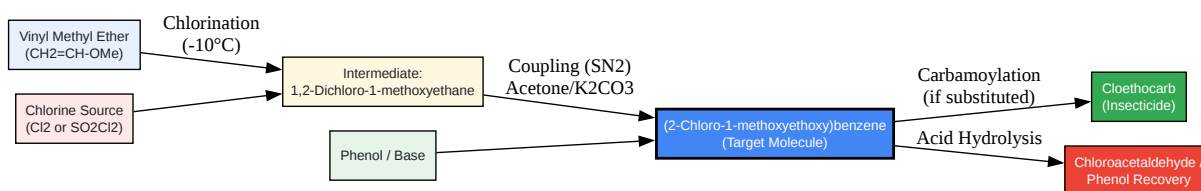
), it can undergo intramolecular Friedel-Crafts cyclization to form benzofuran derivatives, particularly if the

-chlorine is eliminated or substituted.

Part 4: Visualization of Pathways

Diagram 1: Synthesis & Reactivity Workflow

This diagram illustrates the conversion of Vinyl Methyl Ether to the target molecule and its subsequent divergence into agrochemicals or aldehydes.



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Caption: Synthesis of **(2-Chloro-1-methoxyethoxy)benzene** via haloalkoxylation and its downstream applications.

Part 5: References

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